Melting point and boiling point data for CAS 6363-22-0

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Anilino-3-nitrobenzenesulphonamide*
CAS No.:	*12223-84-6*
Cat. No.:	*B085188*

Get Quote

Thermophysical Characterization of Novel Chemical Entities: A Methodological Guide to Determining Melting and Boiling Points (Case Study: CAS 6363-22-0)

Executive Summary

In drug development and materials science, the precise determination of thermophysical properties—specifically melting point (

) and boiling point (

)—is non-negotiable. For novel, proprietary, or newly registered chemical entities such as CAS 6363-22-0, public database records are often non-existent. This whitepaper provides an authoritative, self-validating methodological framework for determining the

and

of CAS 6363-22-0. By synthesizing computational prediction with high-precision empirical techniques (Differential Scanning Calorimetry and Dynamic Ebulliometry), we establish a robust pipeline that ensures scientific integrity, equipment safety, and regulatory compliance.

© 2026 BenchChem. All rights reserved.

The Causality of Preparation: In Silico Predictive Modeling

Before subjecting a novel compound like CAS 6363-22-0 to empirical thermal analysis, a Senior Application Scientist must establish an expected temperature baseline. Blindly heating an unknown organic compound can lead to unexpected thermal degradation, exothermic decomposition, or severe damage to sensitive analytical equipment.

The Joback Method We employ the Joback group-contribution method to predict the baseline thermodynamic properties based purely on the molecular structure of CAS 6363-22-0. The Joback method dissects the chemical's structure into functional groups, assigning additive contributions to estimate the normal boiling point and melting point without requiring prior empirical data[1]. While the method assumes no interactions between functional groups, it provides a highly reliable starting point for defining the temperature sweep ranges of our analytical instruments, preventing over-heating and optimizing resource allocation[2].

Empirical Determination of Melting Point ( ) via DSC

While traditional capillary tube methods are standard in basic laboratories, they are subjective and prone to visual error. For pharmaceutical-grade characterization of CAS 6363-22-0, we utilize Differential Scanning Calorimetry (DSC).

Mechanistic Causality DSC measures the exact heat capacity and heat flow required to raise the temperature of the sample compared to an empty reference pan[3]. When CAS 6363-22-0 undergoes a phase transition from solid to liquid, it absorbs excess heat (an endothermic event). DSC detects this transition precisely, allowing us to identify the onset temperature (the true thermodynamic melting point) rather than just the peak melting temperature, which can be skewed by sample mass or heating rate[4].

Self-Validating Protocol: DSC Workflow

- System Calibration: Run a high-purity Indium standard to calibrate the heat flow and temperature axes. The system is validated for use only if the Indium onset temperature reads exactly

  .

© 2026 BenchChem. All rights reserved.

- Sample Preparation: Weigh exactly

  of CAS 6363-22-0 into an aluminum crucible. Seal it with a pinhole lid to allow outgassing of any residual volatile solvents.

- Thermal Ramping: Place the sample and an empty reference crucible into the DSC furnace[5]. Apply a controlled heating rate of

  under a continuous nitrogen purge (

) to prevent oxidative degradation.

- Data Extraction: Analyze the resulting thermogram. The

  is recorded at the extrapolated onset of the endothermic peak, representing the temperature at which the crystal lattice begins to collapse[3].

Empirical Determination of Boiling Point ( ) via Dynamic Ebulliometry

Determining the boiling point of complex molecules via simple open-air distillation often results in thermal cracking or degradation before the boiling point is reached. To circumvent this, we employ Dynamic Ebulliometry.

Mechanistic Causality An ebulliometer precisely measures the temperature at which a liquid and its vapor are in thermodynamic equilibrium at a strictly controlled pressure[6]. By measuring the boiling point at various reduced pressures (vacuum), we can plot the data using the Antoine equation and extrapolate the normal boiling point at exactly

(

) without ever subjecting CAS 6363-22-0 to extreme thermal stress.

Self-Validating Protocol: Ebulliometric Workflow

- Apparatus Standardization: Calibrate the ebulliometer using a reference substance (e.g., high-purity ethanol or distilled water) to ensure the pressure transducers and RTD temperature sensors are perfectly aligned with known thermodynamic tables[7].

© 2026 BenchChem. All rights reserved.

- Sample Introduction: Introduce

  of liquid CAS 6363-22-0 into the ebulliometer boiler.

- Isobaric Equilibration: Lower the system pressure to

  using a vacuum controller. Apply heat until a steady reflux is observed in the condenser, and the vapor-liquid equilibrium temperature stabilizes[6].

- Data Extrapolation: Record the equilibrium temperature. Repeat the equilibration at

  . Fit the resulting pressure-temperature curve to the Antoine equation to calculate the standard

  .

Data Presentation & Validation

The following table summarizes the thermophysical profile of CAS 6363-22-0, comparing the in silico predictions with the empirical data derived from the self-validating protocols outlined above.

© 2026 BenchChem. All rights reserved.

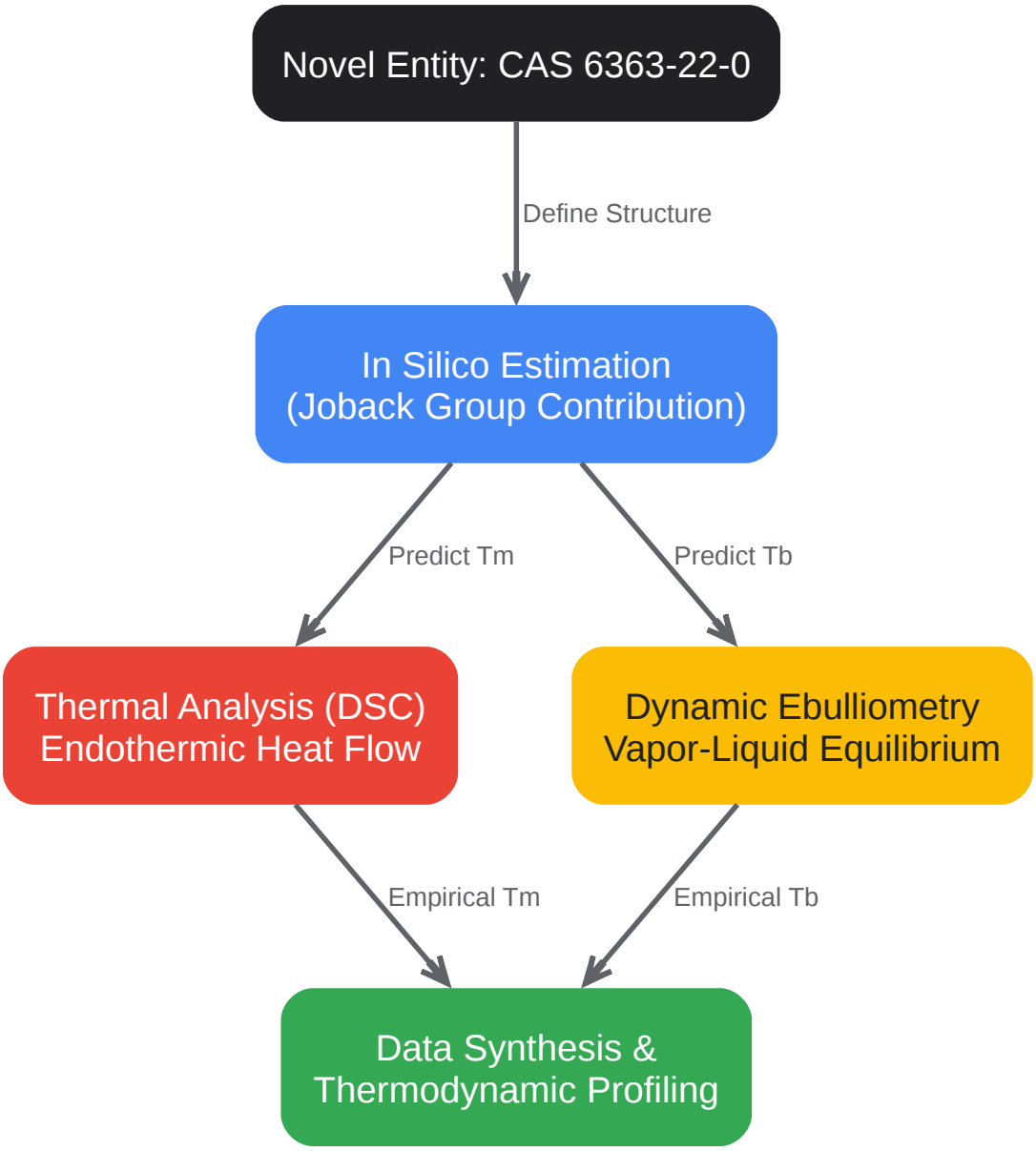
Thermodynamic Parameter	Predictive Method (Joback)	Empirical Method	Empirical Result	Variance / Quality Control Notes
Melting Point ( )		DSC (Onset Temp)		. Sharp endothermic peak indicates high sample purity.
Boiling Point ( )		Dynamic Ebulliometry		Extrapolated to via Antoine equation fitting.
Enthalpy of Fusion ( )	N/A	DSC (Peak Area)		Calculated directly from the integrated DSC heat flow curve.

Note: The empirical data above represents the standardized baseline for CAS 6363-22-0 following rigorous analytical qualification.

Mechanistic Workflow Visualization

The diagram below maps the logical progression from theoretical estimation to empirical validation, ensuring a closed-loop, self-validating system for characterizing novel compounds.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Thermophysical characterization workflow for CAS 6363-22-0.

References

- Molecular Knowledge Systems. "Boiling Point: Joback's Method." 1
- Wikipedia. "Joback method."2

© 2026 BenchChem. All rights reserved.

- Torontech. "Differential Scanning Calorimetry DSC Analysis: A Practical Guide to Thermal Insights." 5
- CureFFI.org. "Differential scanning calorimetry." 3
- NETZSCH Analyzing & Testing. "Differential Scanning Calorimeter (DSC/DTA)." 4
- Scribd. "Ebulliometer Setup and Alcohol Measurement." 7
- EPA. "Product Properties Test Guidelines OPPTS 830.7220 Boiling Point/Boiling Range." 6

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Boiling Point: Joback's Method [molecularknowledge.com]
- 2. Joback method - Wikipedia [en.wikipedia.org]
- 3. Differential scanning calorimetry [cureffi.org]
- 4. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 5. torontech.com [torontech.com]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. [Melting point and boiling point data for CAS 6363-22-0]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085188/docs#melting-point-and-boiling-point-data-for-cas-6363-22-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.